

# In-Depth Technical Guide: 11-Dodecyn-1-ol

## Safety and Handling

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### Compound of Interest

Compound Name: 11-Dodecyn-1-ol

Cat. No.: B095355

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **11-Dodecyn-1-ol** (CAS No. 18202-10-3). Due to the limited availability of specific toxicological data for this compound, this guide extrapolates information from its structural features—a long-chain alcohol and a terminal alkyne—to provide a thorough assessment of its potential hazards and recommended safety protocols.

## Chemical and Physical Properties

**11-Dodecyn-1-ol** is a C12 alcohol containing a terminal alkyne functional group. Its physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O	ChemicalBook[1]
Molecular Weight	182.3 g/mol	ChemicalBook[1]
CAS Number	18202-10-3	ChemicalBook[1]
Appearance	Liquid	Alfa Chemistry[2]
Boiling Point	262.624 °C at 760 mmHg	Alfa Chemistry[2]
Flash Point	213.483 °C	Alfa Chemistry
Density	0.877 g/cm <sup>3</sup>	Alfa Chemistry
XLogP3	4.6	PubChem

## Hazard Identification and GHS Classification

While a specific GHS classification for **11-Dodecyn-1-ol** is not readily available, an assessment of its functional groups suggests the following potential hazards.

### Potential Hazards:

- **Skin and Eye Irritation:** As with many long-chain alcohols, **11-Dodecyn-1-ol** may cause skin and eye irritation upon contact.
- **Flammability:** The compound is a combustible liquid and should be kept away from open flames and high temperatures.
- **Reactivity of the Terminal Alkyne:** The terminal alkyne group presents specific chemical hazards:
  - **Formation of Explosive Acetylides:** Terminal alkynes can react with certain metals, particularly copper, silver, and mercury, to form highly unstable and potentially explosive acetylide salts.
  - **Acidic Proton:** The terminal proton on the alkyne is weakly acidic and can be deprotonated by strong bases.

A definitive GHS classification is not available in the consulted safety data sheets.

## Handling and Storage Precautions

Adherence to proper handling and storage protocols is critical to ensure safety when working with **11-Dodecyn-1-ol**.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Emergency eyewash stations and safety showers must be readily accessible.

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
  - Wear chemically resistant gloves (e.g., nitrile or neoprene). Gloves should be inspected before use.
  - A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosol formation, a respirator with an appropriate organic vapor cartridge should be used.

## Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapors or mists.
- Use non-sparking tools to prevent ignition.
- Prevent the buildup of electrostatic charge.
- Keep away from incompatible materials, including strong oxidizing agents and heavy metals.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Store away from sources of ignition.
- Ensure containers are properly labeled.

## Emergency Procedures

### First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of clean water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a solid stream of water, as it may spread the fire.
- Specific Hazards: Vapors may be heavier than air and can travel to a source of ignition and flash back.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

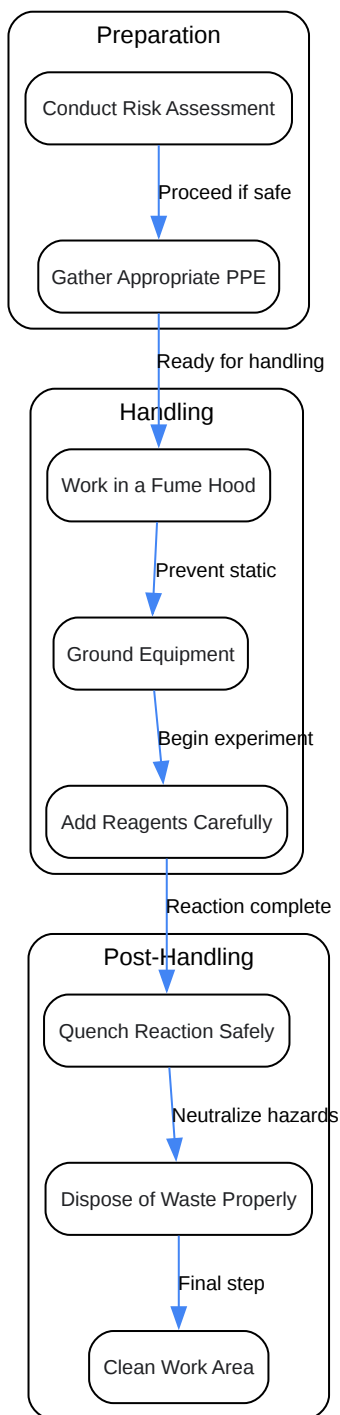
### Accidental Release Measures

- **Personal Precautions:** Evacuate unnecessary personnel. Wear appropriate personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition.
- **Environmental Precautions:** Prevent the chemical from entering drains, sewers, or waterways.
- **Containment and Cleanup:** Absorb the spill with an inert, non-combustible material such as sand or vermiculite. Collect the absorbed material into a suitable, labeled container for disposal.

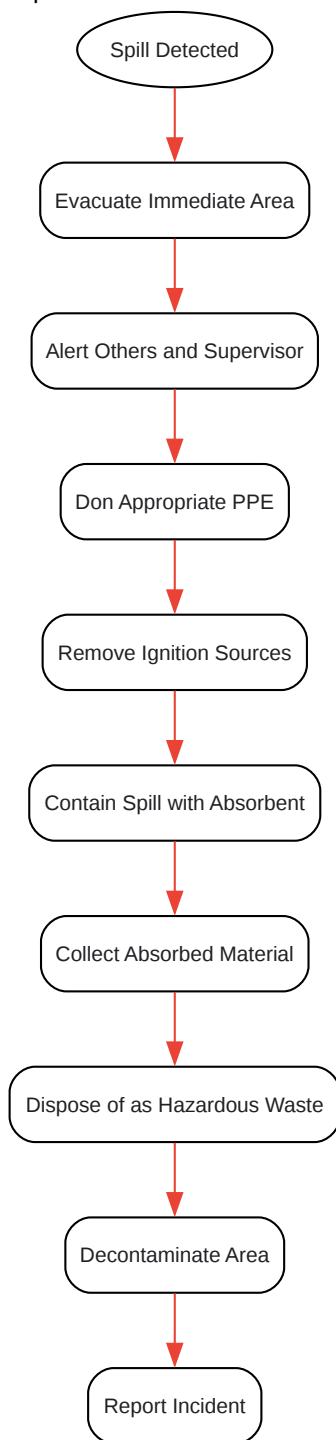
## Experimental Protocols and Workflows

While specific experimental protocols for **11-Dodecyn-1-ol** are not detailed in the safety data sheets, the following workflows provide a logical framework for safe handling and emergency response.

## General Handling Workflow for 11-Dodecyn-1-ol

[Click to download full resolution via product page](#)Caption: General Handling Workflow for **11-Dodecyn-1-ol**

## Emergency Response Workflow for 11-Dodecyn-1-ol Spill

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Caption: Emergency Response Workflow for a Spill

## Disposal Considerations

Waste material should be disposed of in accordance with local, state, and federal regulations. It is recommended to use a licensed chemical disposal company. Do not allow the material to enter the sewer system.

## Conclusion

While specific toxicity data for **11-Dodecyn-1-ol** is limited, a thorough evaluation of its chemical structure indicates that it should be handled with care. The primary concerns are its potential for skin and eye irritation, its combustible nature, and the reactivity of the terminal alkyne group. By adhering to the handling, storage, and emergency procedures outlined in this guide, researchers can minimize the risks associated with the use of this compound. A comprehensive, substance-specific risk assessment should always be conducted before commencing any new experimental work.

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## References

- 1. benchchem.com [benchchem.com]
- 2. ALCOHOL C-12 C-16 POLY (1-6) ETHOXYLATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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